

Chemical Identity and Properties

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Compound of Interest

Compound Name: **H-D-Ser-OEt.HCl**

Cat. No.: **B613186**

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H-D-Ser-OEt.HCl, systematically named (R)-ethyl 2-amino-3-hydroxypropanoate hydrochloride, is the ethyl ester hydrochloride salt of D-serine.^[1] The presence of the ethyl ester group serves to protect the carboxylic acid functionality of D-serine, while the hydrochloride salt enhances its stability and solubility, particularly in aqueous solutions.^{[1][2]} This compound is typically a white crystalline powder and is highly soluble in water.^{[1][3]}

Quantitative Data Summary

The key physicochemical properties of **H-D-Ser-OEt.HCl** are summarized in the table below for easy reference and comparison.

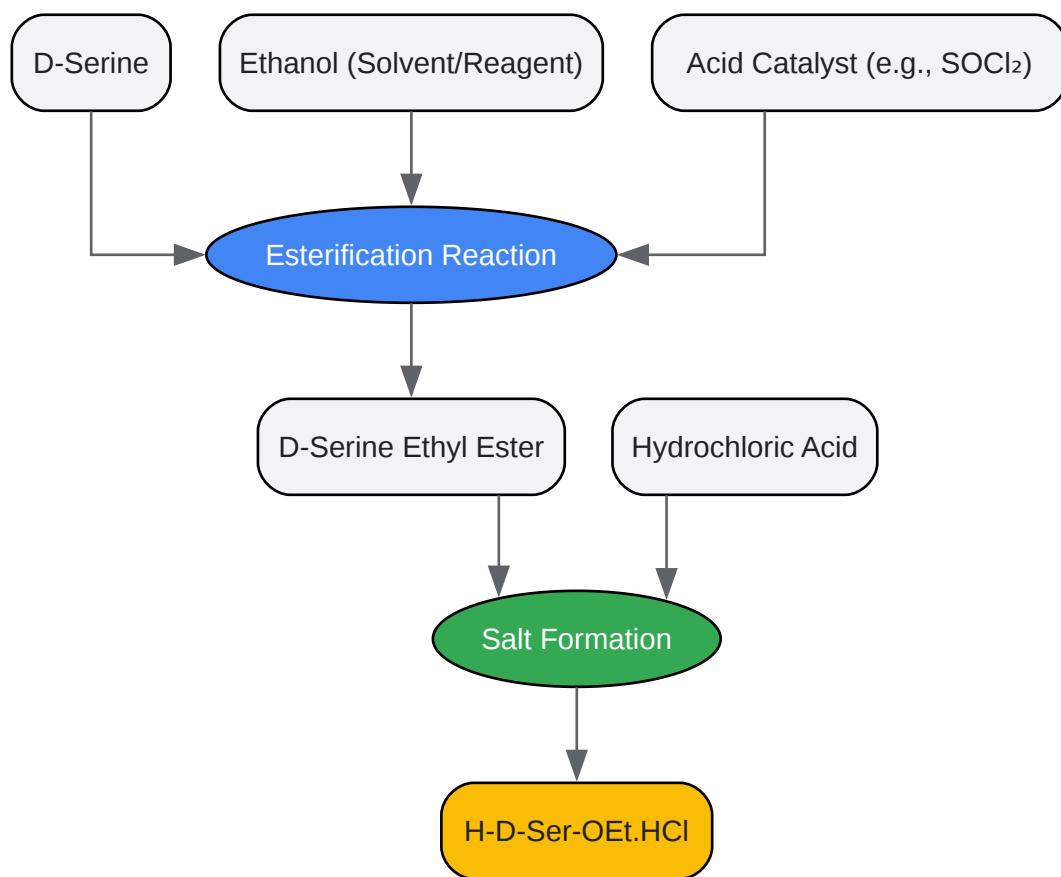
Property	Value	References
Molecular Weight	169.61 g/mol	[2][4][5]
Molecular Formula	C ₅ H ₁₂ ClNO ₃	[1][2]
CAS Number	104055-46-1	[1][2][3][5][6]
Melting Point	95-107 °C	[3]
Optical Rotation	[a]D = +4 ± 2° (c=2% in H ₂ O)	[3]
Purity	≥99%	[3][5]

Synthesis and Chemical Reactions

The primary method for synthesizing **H-D-Ser-OEt.HCl** is through the esterification of D-serine. This process is typically followed by the formation of the hydrochloride salt to improve the compound's stability and handling characteristics.

General Synthesis Workflow

The synthesis of **H-D-Ser-OEt.HCl** involves a two-step process: esterification of D-serine with ethanol in the presence of an acid catalyst, followed by the introduction of hydrochloric acid to form the stable salt.



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Caption: General workflow for the synthesis of **H-D-Ser-OEt.HCl**.

Experimental Protocols

Representative Protocol for the Synthesis of **H-D-Ser-OEt.HCl**:

This protocol is a representative method based on common laboratory practices for the esterification of amino acids.

- Esterification:
 - Suspend D-serine in anhydrous ethanol.
 - Cool the suspension in an ice bath.
 - Slowly add thionyl chloride (SOCl_2) dropwise to the stirred suspension. The SOCl_2 reacts with ethanol to form HCl in situ, which catalyzes the esterification.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Isolation and Purification:
 - Remove the solvent under reduced pressure to yield the crude product.
 - The resulting solid can be purified by recrystallization from a suitable solvent system, such as ethanol/ether, to obtain pure **H-D-Ser-OEt.HCl** as a white crystalline solid.

Applications in Research and Drug Development

H-D-Ser-OEt.HCl is a valuable compound with applications spanning peptide synthesis, neuroscience, and medicinal chemistry.

Peptide Synthesis

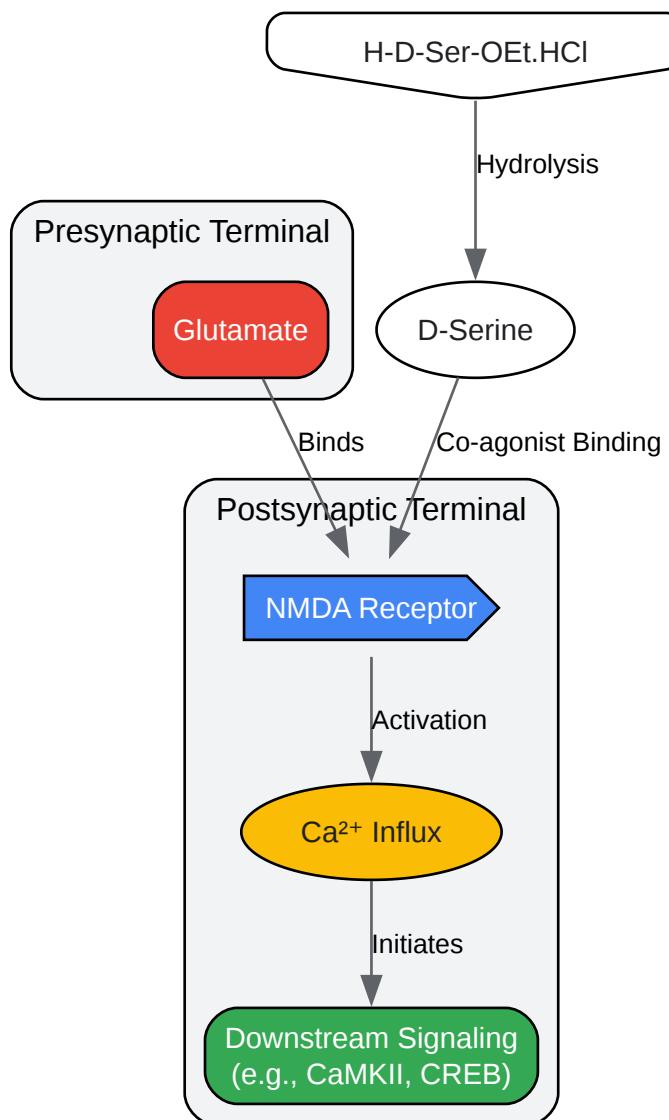
The primary application of **H-D-Ser-OEt.HCl** is as a protected amino acid building block in peptide synthesis.^[2] The ethyl ester group protects the C-terminus of D-serine, allowing for the controlled formation of peptide bonds at the N-terminus. This is particularly useful in Solid-Phase Peptide Synthesis (SPPS).^[2] The incorporation of D-amino acids like D-serine can increase the proteolytic stability of synthetic peptides, a desirable characteristic for therapeutic peptide development.^[1]

Neuroscience Research

As a derivative of D-serine, **H-D-Ser-OEt.HCl** is utilized in neuroscience research as a modulator of N-methyl-D-aspartate (NMDA) receptors.^{[3][5][6]} D-serine is a co-agonist at the glycine site of the NMDA receptor, and its derivatives are important tools for studying synaptic plasticity, cognitive function, and various neurological disorders.^{[1][3]} The ethyl ester group can enhance the cell permeability of D-serine, facilitating its delivery in experimental systems.

Signaling Pathway Modulation

H-D-Ser-OEt.HCl, by acting as a precursor to D-serine, can influence NMDA receptor-mediated signaling pathways, which are crucial for learning and memory.



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Caption: Role of **H-D-Ser-OEt.HCl** in NMDA receptor signaling.

Conclusion

H-D-Ser-OEt.HCl is a chemically stable and versatile derivative of D-serine with significant utility in both synthetic chemistry and the life sciences. Its well-defined properties make it a reliable reagent for researchers. As a protected amino acid, it facilitates the synthesis of custom peptides with enhanced stability. In neuroscience, it serves as a valuable tool for investigating the complex roles of NMDA receptor signaling in health and disease, highlighting its potential in the early stages of drug development for neurological and psychiatric conditions.

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References

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